

Personal protective equipment for handling ACTH (1-13)

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Compound of Interest

Compound Name: ACTH (1-13)

Cat. No.: B8118511

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Essential Safety and Handling Guide for ACTH (1-13)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the synthetic peptide **ACTH (1-13)**. The following procedures for handling, storage, and disposal are based on best practices for non-hazardous peptide compounds. While the specific chemical, physical, and toxicological properties of this product have not been thoroughly investigated, it is recommended to exercise due care.^[1]

Personal Protective Equipment (PPE) and Engineering Controls

When handling **ACTH (1-13)** in a laboratory setting, appropriate personal protective equipment and engineering controls are essential to ensure safety. It is advised to work in a well-ventilated area to minimize the risk of inhalation.^[1]

PPE Category	Item	Specifications & Use
Eye Protection	Safety Goggles	Should be worn to protect against dust particles or splashes.[1]
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are suitable for preventing skin contact.[1]
Body Protection	Lab Coat	A standard lab coat should be worn to protect clothing and skin.[1]
Respiratory Protection	Respirator	Recommended when handling the lyophilized powder to avoid inhalation of dust.[1][2]

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintain the integrity of the peptide and to ensure the safety of laboratory personnel.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that the designated work area is clean and uncluttered. [1]
- Personal Protective Equipment: Put on all required PPE, including a lab coat, safety goggles, and gloves.[1][3]
- Weighing: When weighing the lyophilized powder, do so in a designated area, taking care to avoid creating dust.[1][2] Because peptides can be hygroscopic, allow the container to reach room temperature in a desiccator before opening.[4]
- Reconstitution: If preparing a solution, add the solvent slowly and cap the container securely before mixing.[1] For peptides that are difficult to dissolve, sonication may be helpful.[4]

- Clean-up: After handling, wipe down all surfaces and equipment with an appropriate cleaning agent.[1]

Storage Protocols:

- Lyophilized Peptide: Store in a tightly closed container at -20°C or colder for long-term storage.[2][5] For short-term use, refrigeration at 4°C is acceptable.[4]
- In Solution: If stored in a solution, it is best to aliquot the peptide to avoid repeated freeze-thaw cycles and store at -20°C or below.[1][5] The use of sterile buffers at pH 5-6 can prolong the storage life of the peptide solution.[5]

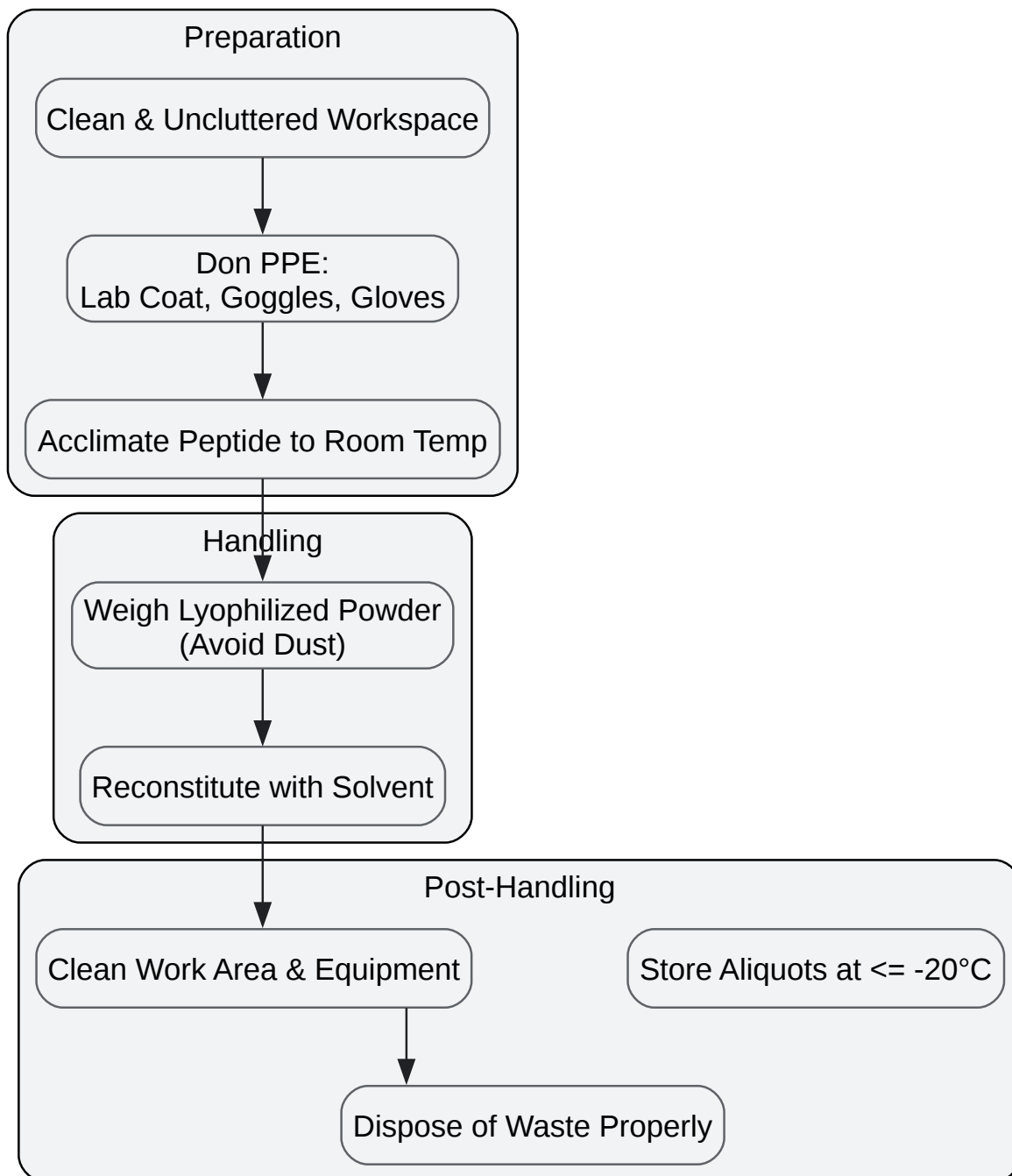
Disposal Plan

Proper disposal of **ACTH (1-13)** and any contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

Step-by-Step Disposal Procedure:

- Waste Collection: Place the peptide, in either solid or solution form, into a clearly labeled waste container designated for chemical waste.[1]
- Container Sealing: Securely seal the waste container to prevent any leakage.[1]
- Spill Management: In case of a spill, absorb any solution with sand or vermiculite. Sweep up any powder and place it in a closed container for disposal.[3] Ventilate the area and wash the spill site thoroughly after material pickup is complete.[3]
- Final Disposal: Dispose of the chemical waste according to all federal, state, and local environmental regulations.[2] One method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

Experimental Workflow and Safety Precautions



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Caption: Workflow for Safe Handling of **ACTH (1-13)**.

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